

N2,N6-di-Boc-D-lysine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N2,N6-Bis(tert-butoxycarbonyl)-D-lysine*

Cat. No.: *B152250*

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This in-depth technical guide provides a detailed overview of the core physical characteristics of N2,N6-di-Boc-D-lysine, a crucial building block for researchers, scientists, and professionals in drug development and peptide synthesis.

Core Physical Characteristics

N2,N6-di-Boc-D-lysine, a derivative of the amino acid D-lysine with both the alpha and epsilon amino groups protected by tert-butoxycarbonyl (Boc) groups, is a key reagent in solid-phase peptide synthesis and medicinal chemistry. Its physical properties are fundamental to its handling, storage, and reactivity in synthetic protocols.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of N2,N6-di-Boc-D-lysine and its L-isomer counterpart for comparative analysis.

Property	Value	Notes
Molecular Formula	C16H30N2O6	
Molecular Weight	346.42 g/mol	
Appearance	White solid	Based on the L-isomer[1].
Melting Point	Not available	Data for the di-Boc protected D-lysine is not readily available. For comparison, N α -Boc-D-lysine has a melting point of 195-212 °C[2]. The related N α ,N ϵ -Di-Boc-L-lysine N-succinimidyl ester has a melting point of 184°C[3].
Optical Rotation	Expected to be approx. +2.75° to +3.75°	The L-isomer, N α ,N ϵ -Di-Boc-L-lysine, has a specific rotation of -2.75° to -3.75° (c=5 in methanol)[1]. The D-isomer is expected to have a similar magnitude with a positive sign.
Solubility	Soluble in many organic solvents	The L-isomer is described as a clear oil in some preparations, suggesting solubility in solvents like ethyl acetate[4]. The related N α ,N ϵ -Di-Boc-L-lysine N-succinimidyl ester is slightly soluble in water[3].

Experimental Protocols

Detailed methodologies for the synthesis and characterization of N2,N6-di-Boc-D-lysine are critical for its effective use.

Synthesis and Purification of N2,N6-di-Boc-L-lysine

A general procedure for the synthesis of the L-isomer, which can be adapted for the D-isomer, involves the reaction of L-lysine hydrochloride with di-tert-butyl dicarbonate in a dioxane and water mixture. The pH of the reaction is maintained between 10 and 11 by the addition of a base, such as sodium hydroxide. The reaction is typically stirred at room temperature overnight. Following the reaction, the mixture is concentrated, acidified, and extracted with an organic solvent like ethyl acetate. The organic phases are then combined and dried to yield the product, which may present as a colorless liquid or oil[4].

Workflow for Synthesis and Purification



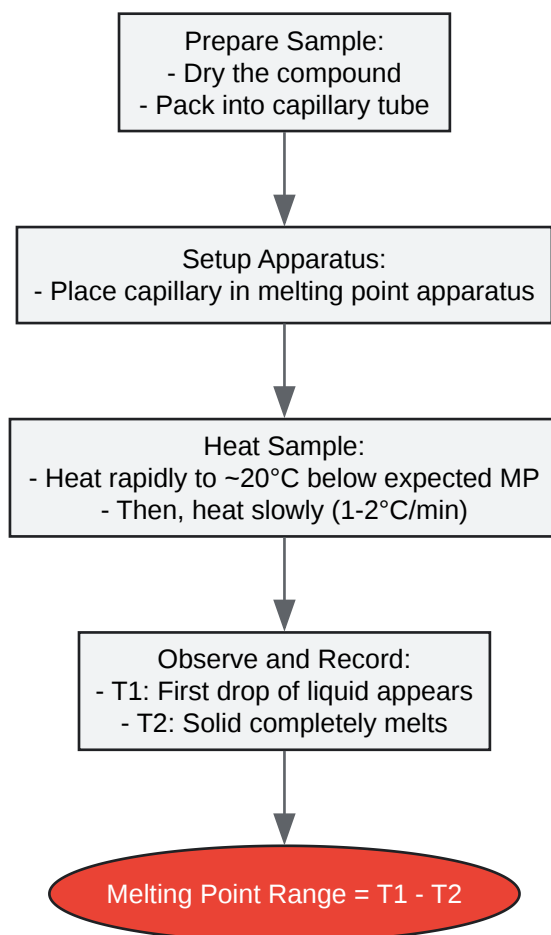
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Caption: Workflow for the synthesis and purification of N2,N6-di-Boc-D-lysine.

Determination of Melting Point

The melting point of a crystalline solid can be determined using a capillary melting point apparatus. A small, dry sample of the substance is packed into a capillary tube. The tube is then placed in the apparatus and heated at a controlled rate. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. A narrow melting point range is indicative of a pure compound.

Workflow for Melting Point Determination



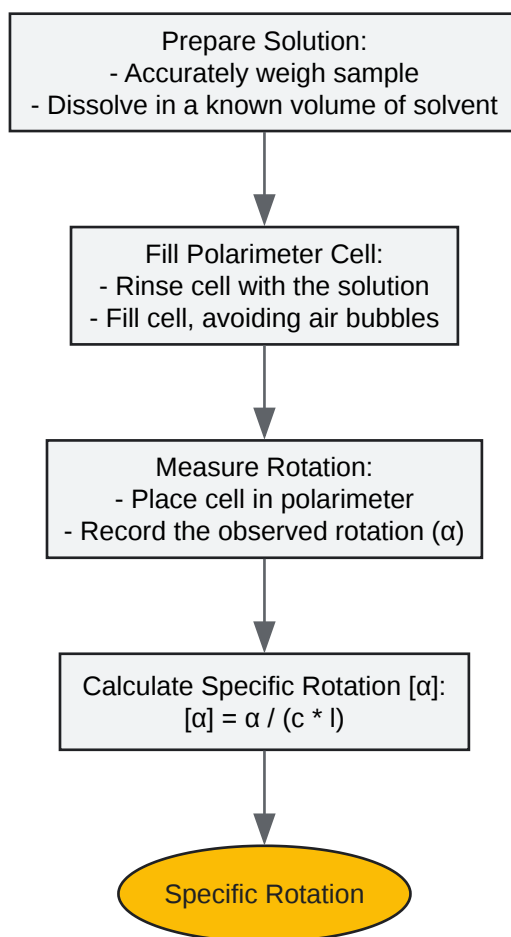
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Caption: Standard workflow for determining the melting point of a solid compound.

Measurement of Optical Rotation

The optical rotation of a chiral compound in solution is measured using a polarimeter. A solution of the compound with a known concentration is prepared in a suitable solvent. This solution is then placed in a polarimeter cell of a specific path length. Plane-polarized light is passed through the solution, and the angle of rotation of the light is measured. The specific rotation is then calculated from the observed rotation, concentration, and path length.

Workflow for Optical Rotation Measurement



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Caption: General workflow for measuring the optical rotation of a chiral compound.

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References

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- 4. Boc-Lys(Boc)-OH | [2483-46-7 \[chemicalbook.com\]](#)
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